Omeprazole-d3 (Sodium) Proper Disposal Procedures

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Compound of Interest

Compound Name:	*Omeprazole-d3 (sodium)*
Cat. No.:	*B12367296*

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Content Type: Operational Safety & Logistics Guide Audience: Researchers, Bioanalytical Scientists, and EHS Officers

Executive Safety & Operational Summary

Omeprazole-d3 (sodium) is a stable, isotopically labeled salt of the proton pump inhibitor Omeprazole. While primarily used as an internal standard in LC-MS/MS bioanalysis, its disposal requires strict adherence to pharmaceutical waste protocols.

Core Safety Directive:

- Not Radioactive: Despite being labeled with deuterium (

  ), this compound is a stable isotope.[1] Do not dispose of it in radioactive waste streams unless it has been mixed with other radiolabels (e.g.,

  or

).

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- Sewering Prohibited: Under EPA 40 CFR Part 266 Subpart P, effective August 2019, sewering (pouring down the drain) of hazardous pharmaceutical waste is federally prohibited in the US.
- Incineration Required: The only compliant destruction method for the active pharmaceutical ingredient (API) is high-temperature incineration.

Compound Hazard Profile & Properties

To properly segregate waste, you must understand the chemical behavior of the analyte.

Property	Specification	Disposal Implication
Chemical Name	Omeprazole-d3 Sodium Salt	Pharmaceutical Waste
CAS Number	95510-70-6 (Unlabeled parent)	Traceability
Isotope Type	Stable (Non-radioactive)	NO Geiger counter/decay storage needed
pH (Aqueous)	Alkaline (~10.5 - 11.5)	Do not mix with strong acids in waste carboys (Exothermic risk)
RCRA Status	Non-Listed (Not P or U listed)	Manage as "Non-RCRA Regulated Pharmaceutical Waste"
GHS Hazards	Skin Irrit. 2 (H315), Eye Irrit. 2A (H319)	PPE: Nitrile gloves, safety glasses required

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Expired or Excess Powder)

Context: You have a vial of lyophilized Omeprazole-d3 sodium that has degraded or expired.

- Do Not Solubilize: Keep the substance in its solid state. Solubilizing it increases waste volume and spill risk.
- Primary Containment: Ensure the original amber vial is tightly capped.

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- Secondary Containment: Place the vial into a clear, sealable biohazard/chem-waste bag.
- Labeling: Apply a "Non-RCRA Pharmaceutical Waste" label. Explicitly write: "Omeprazole-d3 Sodium - Stable Isotope - Non-Radioactive."
- Disposal Stream: Deposit into the Blue Bin (or facility equivalent for Pharmaceutical Incineration).
  - Mechanism:[2][3][4] Waste is sent to a waste-to-energy plant or chemical incinerator.

Scenario B: High-Concentration Stock Solutions

Context: Leftover stock solutions in Methanol or DMSO (>1 mg/mL).

- Segregation: Do not mix with aqueous acid waste. Omeprazole sodium is unstable in acid, but the degradation products are unknown and potentially reactive.
- Solvent Compatibility:
  - If solvent is Methanol/Acetonitrile: Dispose in "Flammable Organic Waste."
  - If solvent is DMSO: Dispose in "Combustible/Toxic Organic Waste."
- Bulking: Pour solution into the appropriate satellite accumulation carboy.
- Rinsing: Triple-rinse the empty stock vial with the compatible solvent. Add rinsate to the waste carboy. Deface the vial label and discard the glass in "Laboratory Glass" trash (unless P-listed, which Omeprazole is not).

Scenario C: LC-MS Effluent (Trace Levels)

Context: Mobile phase waste containing ng/mL levels of Omeprazole-d3.

- Collection: Direct LC-MS diverter valve waste to the solvent waste container.
- Classification: Due to the high dilution factor, this is classified based on the mobile phase organic content (e.g., Acetonitrile/Water), not the analyte.
- Action: Dispose of as standard "Mixed Solvent Waste" for fuel blending/incineration.

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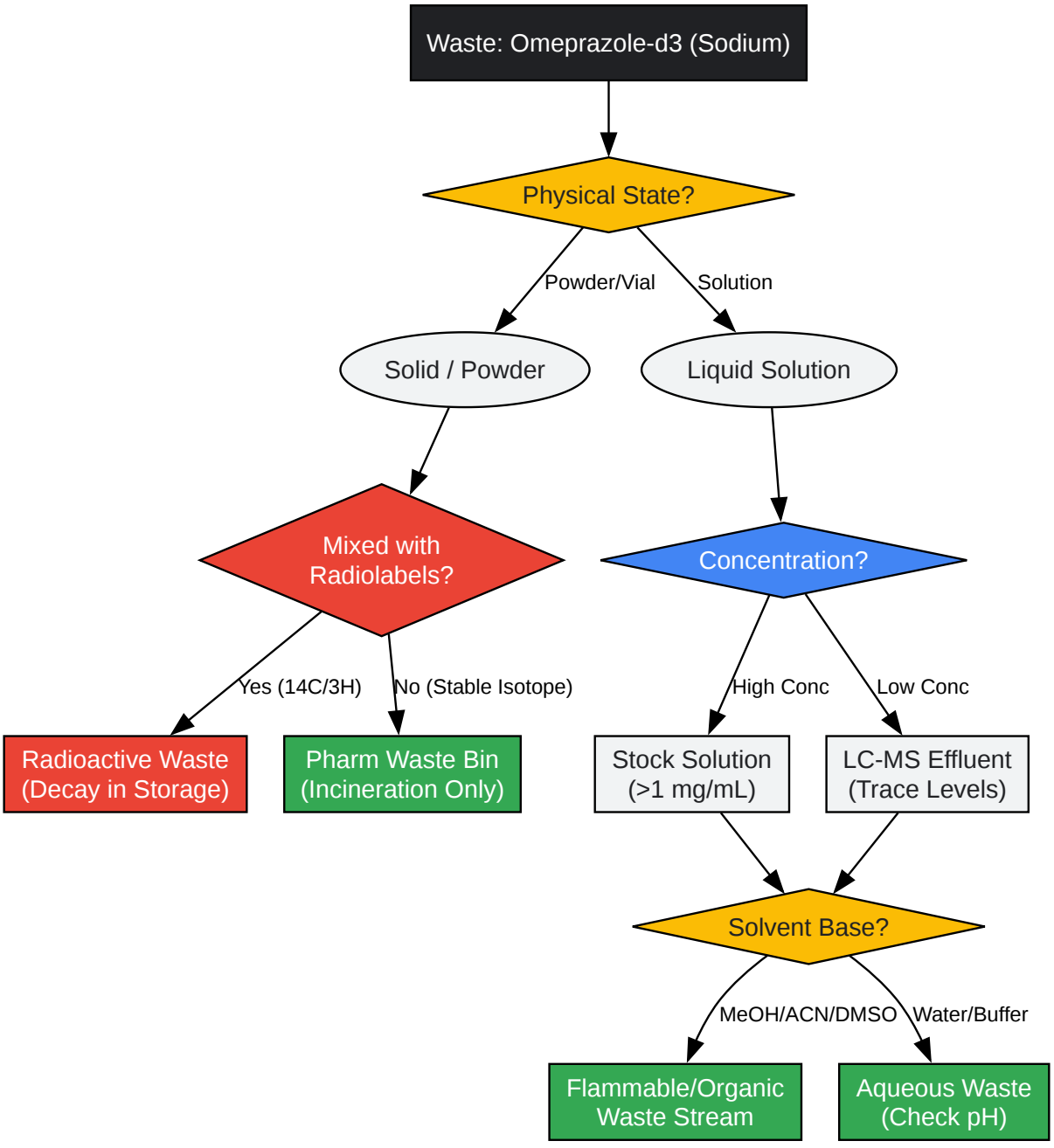
Visual Decision Matrix (Logic Flow)

The following diagram illustrates the decision logic for segregating Omeprazole-d3 waste streams to ensure compliance and safety.



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Caption: Decision tree for Omeprazole-d3 sodium disposal based on physical state and concentration.

Regulatory & Compliance Context

Why Incineration? (The Causality)

Omeprazole is a bioactive compound designed to inhibit gastric acid secretion. If released into the environment (via landfill leachate or sewer), it can act as an endocrine disruptor in aquatic ecosystems.

- Mechanism: Incineration at >1000°C breaks the chemical bonds of the API, converting the complex molecule into basic oxides (CO2, H2O, SOx, NOx) and sodium salts, effectively neutralizing biological activity [1].

The "Sodium" Factor

Omeprazole sodium is the salt form. In bulk quantities, it is hygroscopic and alkaline.

- Storage Warning: If a waste container containing Omeprazole Sodium powder is left open in a humid environment, it will absorb water, become caustic (pH > 11), and potentially corrode metal containers. Always use plastic (HDPE) or glass containers.

EPA Subpart P (Healthcare & Labs)

Since August 21, 2019, the EPA's "Management Standards for Hazardous Waste Pharmaceuticals" (40 CFR Part 266 Subpart P) prohibits the sewering of hazardous pharmaceutical waste [2]. While research labs may technically fall under different generator statuses (VSQG/SQG), adopting Subpart P standards is considered the "Best Management Practice" (BMP) to ensure zero liability.

Emergency Procedures (Spill Response)

In the event of a powder spill of Omeprazole-d3 sodium:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don safety goggles, nitrile gloves, and a P95/N95 dust mask (to prevent inhalation of alkaline dust).

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- Neutralize (Optional but recommended): Since the salt is alkaline, avoid using strong acidic cleaners which may cause splattering. Use a damp absorbent pad (water) to wipe up the powder.
- Disposal: Place all spill cleanup materials (wipes, gloves) into the Solid Pharmaceutical Waste bin, not the regular trash.

References

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